

An In-Depth Technical Guide to (2R)-2-Hydroxy-1-propyl Methanesulfonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(2R)-2-Hydroxy-1-propyl Methanesulfonate
CAS No.:	262423-81-4
Cat. No.:	B135215

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For Researchers, Scientists, and Drug Development Professionals

Foreword

(2R)-2-Hydroxy-1-propyl Methanesulfonate is a chiral molecule of significant interest in the pharmaceutical industry. Its stereospecific nature makes it a valuable building block in the synthesis of complex, enantiomerically pure active pharmaceutical ingredients (APIs). This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of this compound, from its fundamental chemical identity to its synthesis, analysis, and safe handling. As a Senior Application Scientist, the following sections are structured to offer not just data, but actionable insights grounded in established scientific principles.

Section 1: Chemical Identity and Physicochemical Properties

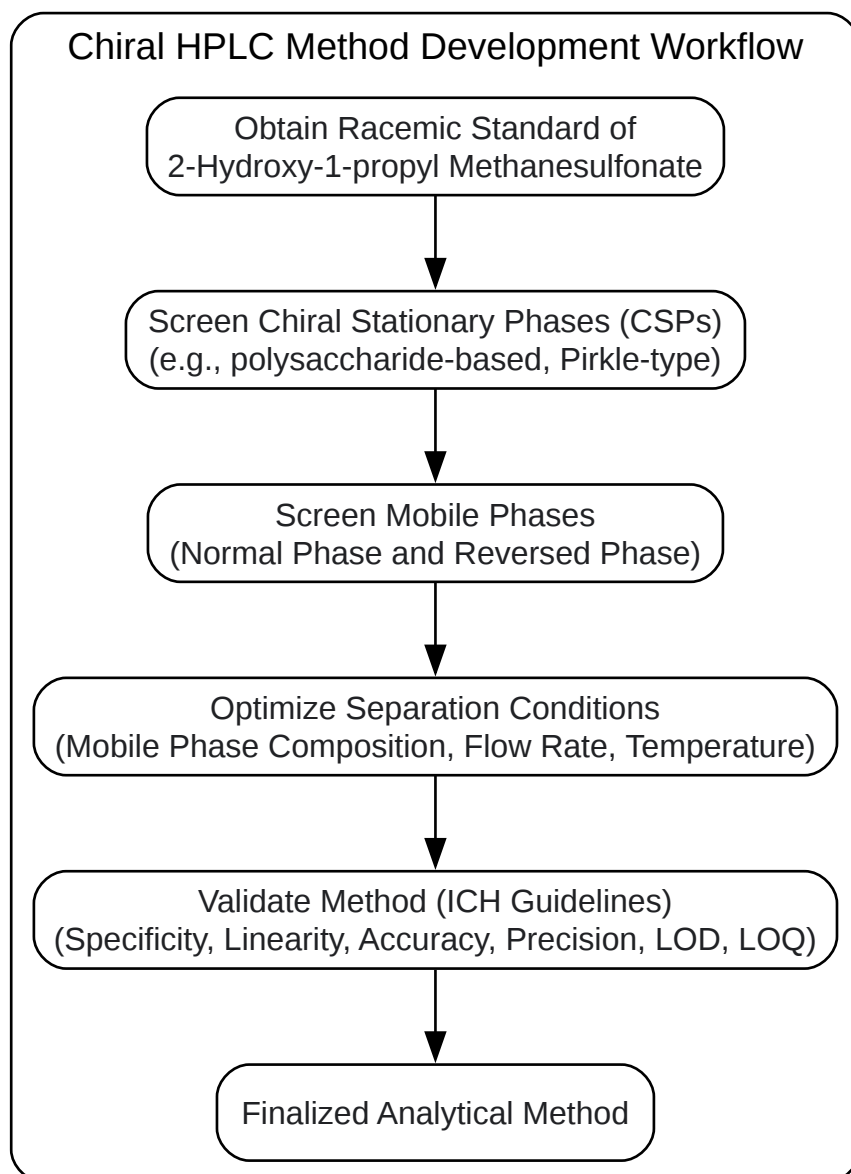
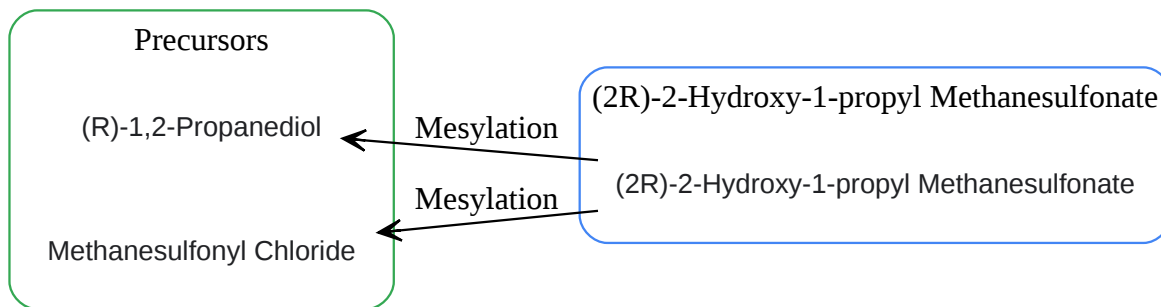
1.1. CAS Number and Molecular Formula

The unique identifier for the (R)-enantiomer of 2-Hydroxy-1-propyl Methanesulfonate is CAS Number 262423-81-4^[1]. It is crucial to distinguish this from the (S)-enantiomer, which has the CAS Number 262423-83-6.

Molecular Formula: C₄H₁₀O₄S

Molecular Weight: 154.18 g/mol

Structure:



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Sources

- [1. Synthesis of chiral sulfinic acid esters by asymmetric condensation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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